Technical Profile: Solubility & Stability of 4,5-Dimethoxy-2-nitrophenol

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Compound of Interest

Compound Name:	*4,5-Dimethoxy-2-nitrophenol*
CAS No.:	*7158-91-0*
Cat. No.:	*B3056467*

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Chemical Identity & Physicochemical Profile

4,5-Dimethoxy-2-nitrophenol is an electron-rich aromatic scaffold characterized by a strong intramolecular hydrogen bond between the phenolic hydroxyl and the ortho-nitro group.[1] This structural feature significantly influences its solubility and pKa relative to other nitrophenols.[1]

Core Properties Table

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Property	Value / Description	Source/Rationale
CAS Number	7158-91-0	Chemical Abstracts Service
Molecular Formula	$C_8H_9NO_5$	MW: 199.16 g/mol
Appearance	Yellow to orange crystalline solid	Nitro-aromatic conjugation
pKa (Predicted)	7.5 – 8.2	Phenolic OH, modulated by o-NO_2 (H-bond stabilization) and p-OMe (EDG)
LogP (Predicted)	~1.9	Moderately lipophilic due to dimethoxy groups
Melting Point	110–130 °C (Range for analogs)	Typical for nitro-veratryl derivatives

Solubility Profile

The solubility of **4,5-Dimethoxy-2-nitrophenol** is governed by the competition between its hydrophobic methoxy/aromatic core and the polarizable nitro/hydroxyl groups.[1]

Solvent Compatibility Matrix

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Solvent Class	Solvent	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF	High (>50 mg/mL)	Disrupts intermolecular stacking; accepts H-bonds from phenol.[1]
Polar Protic	Ethanol, Methanol	Moderate	Soluble, but less effective than DMSO due to competition for H-bonding.[1]
Chlorinated	DCM, Chloroform	Moderate	Good interaction with the aromatic core and methoxy groups.
Aqueous	Water (pH < 7)	Low (<1 mg/mL)	Intramolecular H-bond (OH[1]···NO_2) reduces interaction with bulk water.[1]
Aqueous	Water (pH > 9)	High	Deprotonation to the phenolate anion drastically increases solubility.[1]

Experimental Protocol: Saturation Solubility Determination

To accurately determine solubility for formulation or synthesis, use the "Shake-Flask" method coupled with HPLC quantification.[1]

Step-by-Step Methodology:

- Preparation: Add excess solid **4,5-Dimethoxy-2-nitrophenol** to 5 mL of the target solvent in a borosilicate glass vial.
- Equilibration: Agitate at 25°C for 24 hours (orbital shaker at 200 rpm).

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- Note: Protect from light using aluminum foil to prevent photo-degradation during equilibration.[1]

- Filtration: Pass the suspension through a 0.45 µm PTFE syringe filter (pre-saturated) to remove undissolved solids.

- Quantification: Dilute the filtrate (e.g., 1:100 in Acetonitrile) and analyze via HPLC-UV (Detection at 350 nm, the nitro-aromatic absorption max).

Stability & Degradation Mechanisms

While the benzyl derivatives of this compound (e.g., 4,5-dimethoxy-2-nitrobenzyl alcohol) are designed to fragment under UV light, the phenol itself exhibits a different stability profile.[1]

A. Photostability (Critical)

The ortho-nitro substituent makes this compound inherently light-sensitive.[1] Upon exposure to UV-A (320–400 nm), the nitro group can undergo a redox isomerization to a nitroso species, even without a benzylic leaving group.[1]

- Mechanism: Excitation triggers an $n \rightarrow \pi^*$ transition, leading to an aci-nitro intermediate.[1] While it does not cleave (lacking the benzylic linker), it slowly darkens due to the formation of azo-dimers or oxidation products.[1]

- Guideline:Strictly amber glassware is required for all storage and handling.[1]

B. Thermal & Hydrolytic Stability[1]

- Thermal: Stable at room temperature (25°C). Avoid temperatures >100°C in the dry state to prevent potential energetic decomposition characteristic of polynitro/electron-rich aromatics. [1]

- Hydrolytic: Stable in aqueous buffers from pH 2 to 10.[1] The methoxy ether linkages are robust and do not hydrolyze under standard conditions.[1]

Stability Testing Workflow (DOT Diagram)

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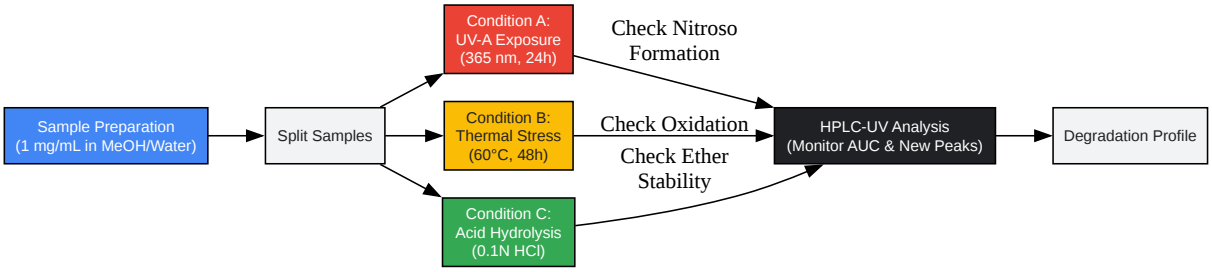
The following diagram outlines the logical flow for validating the stability of the compound during assay development.



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Caption: Workflow for forced degradation studies to establish the stability profile of **4,5-Dimethoxy-2-nitrophenol**.

Handling & Storage Recommendations

Based on the solubility and stability data, the following protocols ensure sample integrity:

- Storage: Store in amber vials at 2–8°C. While the solid is stable at RT, refrigeration retards slow oxidative discoloration.[1]
- Handling: Use a fume hood.[1] Nitrophenols can be skin irritants and potential sensitizers.[1]
- Solution State: Solutions in DMSO or Ethanol should be prepared fresh or stored at -20°C. Discard solutions that turn dark brown/red, indicating significant photo-degradation or oxidation.[1]

References

- PubChem.**4,5-Dimethoxy-2-nitrophenol** (CID 297121).[1] National Library of Medicine.[1] [Link][1]

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- Ilanel, G. et al.Photolabile Protecting Groups in Organic Synthesis.[1] Chemical Reviews.[1] (Contextual grounding for nitro-veratryl photochemistry).

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Sources

- 1. Nitrophenol - Wikipedia [en.wikipedia.org]
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